

In-Depth Technical Guide: Toxicological and Ecotoxicological Profile of Acid Red 151

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Compound of Interest

Compound Name: C.I. Acid red 151

Cat. No.: B12781643

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Abstract

Acid Red 151 (C.I. 26900; CAS No. 6406-56-0) is a disazo acid dye utilized in the textile and leather industries. This technical guide provides a comprehensive overview of the available toxicological and ecotoxicological data for Acid Red 151. While specific experimental data for this compound is limited in publicly accessible literature, this document synthesizes the existing information, including acute toxicity data in rodents, and discusses its potential environmental impact based on the general behavior of azo dyes. Standardized experimental protocols for key toxicological and ecotoxicological endpoints are detailed to guide future research and data generation. The potential for metabolic activation into hazardous aromatic amines, a characteristic concern for azo dyes, is also explored. This guide aims to be a critical resource for professionals requiring a thorough understanding of the safety and environmental profile of Acid Red 151.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	Sodium 4-((4-((2-hydroxy-1-naphthalenyl)azo)phenyl)azo)benzenesulfonate	[1]
C.I. Name	Acid Red 151	[1]
CAS Number	6406-56-0	[1]
Molecular Formula	C ₂₂ H ₁₅ N ₄ NaO ₄ S	
Molecular Weight	454.43 g/mol	
Appearance	Red powder	[1]
Chemical Class	Diazo	[1]

Toxicological Data

The available toxicological data for Acid Red 151 is primarily focused on acute oral toxicity. Information regarding other toxicological endpoints such as chronic toxicity, carcinogenicity, and reproductive toxicity is limited.

Acute Toxicity

The primary measure of acute toxicity is the median lethal dose (LD50), which is the dose required to kill half the members of a tested population after a specified test duration.

Endpoint	Species	Route	Value	Toxic Effects	Reference
LD50	Rat	Oral	7736 mg/kg	Chromodacryorrhea (secretion of red tears), changes in urine composition, weight loss or decreased weight gain.	

Skin and Eye Irritation

Qualitative data from safety data sheets indicate that Acid Red 151 may cause skin and eye irritation.[2]

Sensitization

No specific data on the skin sensitization potential of Acid Red 151 was found.

Mutagenicity and Carcinogenicity

Mutagenicity data for Acid Red 151 has been reported, but the details of these studies are not readily available. It is not listed as a carcinogen by major regulatory agencies. A significant concern with azo dyes is their potential to be metabolized into aromatic amines, some of which are known carcinogens.[3][4] Aerobic microbial degradation of Acid Red 151 has been shown to yield aromatic amines and potentially carcinogenic metabolites.[3]

Ecotoxicological Data

Quantitative ecotoxicological data for Acid Red 151 is scarce in the available literature. Many safety data sheets report "no data available" for its effects on aquatic organisms.[5] General information for the class of azo dyes suggests that most have a fish LC50 greater than 1 mg/L. [2]

Endpoint	Species	Duration	Value	Reference
Fish Toxicity (LC50)	Oncorhynchus mykiss (Rainbow Trout)	96 hours	> 100 mg/L	[5]
Daphnia Toxicity (EC50)	Daphnia magna	48 hours	No data available	
Algae Toxicity (IC50)	Pseudokirchnerie lla subcapitata	72 hours	No data available	

Experimental Protocols

The following sections describe standardized methodologies for key toxicological and ecotoxicological experiments, based on OECD guidelines. These protocols are provided as a reference for the generation of new data for Acid Red 151.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- **Test Animals:** Healthy, young adult rats of a single sex (usually females) are used.
- **Housing and Feeding:** Animals are housed in standard conditions with free access to food and water, except for a brief fasting period before dosing.
- **Dosing:** The test substance is administered orally by gavage in a stepwise procedure using a limited number of animals at each step. The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight) based on available information.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The test allows for the classification of the substance into a toxicity class based on the observed mortality at different dose levels.

Fish, Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a 96-hour period.

- **Test Species:** A standard fish species such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) is used.
- **Test System:** Fish are exposed to the test substance in a static, semi-static, or flow-through system.
- **Concentrations:** A range of concentrations of the test substance is prepared, typically in a geometric series. A control group (without the test substance) is also included.
- **Exposure:** Fish are exposed to the test concentrations for 96 hours.
- **Observations:** Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The LC50 (Lethal Concentration 50%) and its confidence limits are calculated at the end of the exposure period.

Daphnia sp. Acute Immobilisation Test - OECD 202

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- **Test Organisms:** Young daphnids (less than 24 hours old) are used.
- **Test System:** Daphnids are exposed to the test substance in a static system for 48 hours.
- **Concentrations:** A series of test concentrations and a control are prepared.
- **Exposure:** Daphnids are exposed to the test concentrations for 48 hours under controlled temperature and light conditions.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Endpoint:** The EC50 (Effective Concentration 50%), the concentration that immobilizes 50% of the daphnids, is calculated at 48 hours.

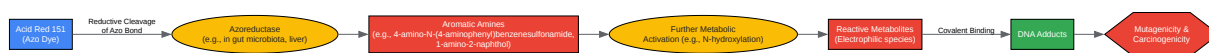
Alga, Growth Inhibition Test - OECD 201

This test evaluates the effect of a substance on the growth of a freshwater green alga.

- **Test Organism:** A rapidly growing species of green algae, such as *Pseudokirchneriella subcapitata*, is used.
- **Test System:** Algal cultures are exposed to the test substance in a nutrient-rich medium under constant illumination and temperature for 72 hours.
- **Concentrations:** A range of test concentrations and a control are used.
- **Growth Measurement:** Algal growth is measured at least every 24 hours by cell counts or another biomass surrogate (e.g., fluorescence).
- **Endpoint:** The IC50 (Inhibitory Concentration 50%), the concentration that causes a 50% reduction in algal growth (either growth rate or yield), is calculated.

Signaling Pathways and Mechanisms of Toxicity

No specific signaling pathways for the toxicity of Acid Red 151 have been elucidated. The primary mechanism of concern for azo dyes is their reductive metabolism to aromatic amines. This can occur through the action of azoreductase enzymes present in various organisms, including gut microbiota and potentially liver enzymes. The resulting aromatic amines can be further metabolized to reactive electrophilic species that can bind to DNA and other macromolecules, leading to mutagenic and carcinogenic effects.[3]



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Fig. 1: Generalized metabolic pathway for the potential toxicity of azo dyes like Acid Red 151.

Conclusion

The available data on the toxicological and ecotoxicological properties of Acid Red 151 is limited. The acute oral toxicity in rats is low. However, the potential for this azo dye to be metabolized into harmful aromatic amines warrants further investigation, particularly concerning its mutagenic and carcinogenic potential. There is a significant data gap in the ecotoxicological profile of Acid Red 151, and further testing according to standardized guidelines is necessary to adequately assess its environmental risk. This technical guide serves as a foundational document for researchers and professionals, highlighting the current state of knowledge and identifying critical areas for future research.

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References

- 1. Title, Danish Environmental Protection Agency [www2.mst.dk]
- 2. An Integrative Approach to Study Bacterial Enzymatic Degradation of Toxic Dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | An Integrative Approach to Study Bacterial Enzymatic Degradation of Toxic Dyes [frontiersin.org]
- 4. moore-college-files.s3.amazonaws.com [moore-college-files.s3.amazonaws.com]
- 5. Toxicity and Fate of Azo Dyes, Danish Environmental Protection Agency [www2.mst.dk]
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